

function of angiogenin c-terminal peptide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: ANGIOGENIN (108-123)

CAS No.: 112173-48-5

Cat. No.: B571444

[Get Quote](#)

An In-depth Technical Guide to the Function of Angiogenin's C-Terminal Peptide

Foreword

Angiogenin (ANG), a member of the ribonuclease A superfamily, stands as a molecule of profound duality. Initially identified for its potent ability to induce neovascularization, its functional repertoire has expanded to include critical roles in cell proliferation, stress response, and neuroprotection. The key to its diverse and tightly regulated activities lies within its molecular structure, particularly in the C-terminal region. This guide, intended for researchers, scientists, and drug development professionals, moves beyond a general overview of angiogenin to provide a deep, mechanistic exploration of its C-terminal peptide. We will dissect its structural role as an intramolecular regulator, its surprising function as an exogenous inhibitor, and the downstream consequences of its modulation, providing both the theoretical framework and the practical methodologies required to investigate this critical domain.

Part 1: Angiogenin: A Paradigm of Functional Complexity

Angiogenin is a 14.1 kDa, 123-amino acid protein that, despite sharing 33% sequence identity with bovine pancreatic ribonuclease A, possesses a unique and potent biological profile.^{[1][2]} It

is expressed across a wide range of tissues and is implicated in numerous physiological and pathological processes, from embryonic development to the progression of cancer and neurodegenerative diseases like amyotrophic lateral sclerosis (ALS).^{[1][3]}

ANG's mechanism of action is multifaceted, operating through several distinct pathways:

- **Receptor Binding and Signaling:** ANG binds to cell surface receptors, including a putative 170-kDa protein and actin, to activate intracellular signaling cascades such as the ERK1/2 and PI3K/Akt pathways, promoting cell migration, proliferation, and invasion.^{[4][5][6]}
- **Nuclear Translocation:** Following internalization, ANG translocates to the nucleus, a step essential for its angiogenic activity.^{[7][8]} In the nucleolus, it binds to rDNA and stimulates the transcription of ribosomal RNA (rRNA), fueling the protein synthesis required for cell growth.^{[4][9]}
- **Ribonucleolytic Activity:** ANG possesses a catalytic triad (His13, Lys40, His114) and exerts specific, albeit weak, ribonuclease activity.^{[1][2]} Under cellular stress, this activity is directed towards transfer RNA (tRNA), cleaving them in the anticodon loop to produce tRNA-derived stress-induced RNAs (tiRNAs).^{[9][10]} These tiRNAs act as potent translational repressors, helping to conserve energy and promote cell survival under adverse conditions.^{[9][11]}

The regulation of these powerful functions is paramount, and a primary control point is embedded in the protein's own C-terminal sequence.

Part 2: The C-Terminal Peptide: A Gatekeeper of Angiogenin's Power

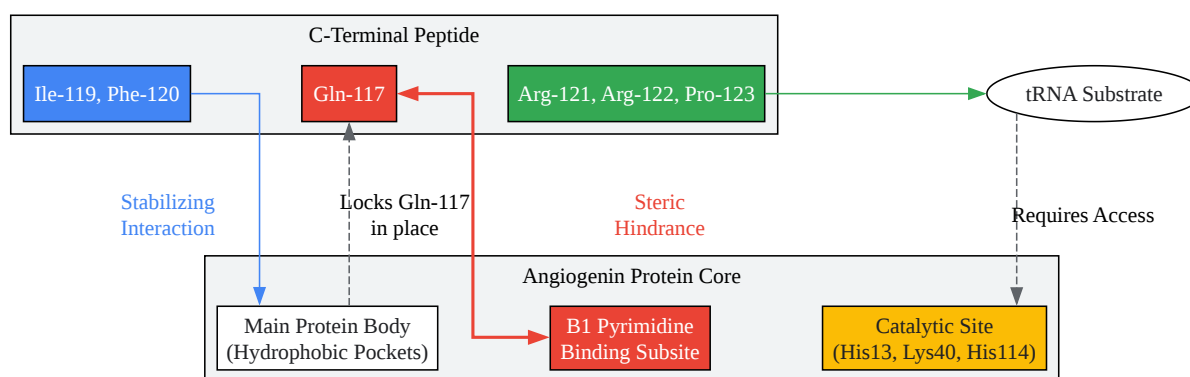
The C-terminal region of angiogenin is not merely a structural tail but a sophisticated, dual-role modulator that governs the protein's enzymatic and biological functions.

Structural Basis of Intramolecular Regulation

Crystal structure analysis of human angiogenin reveals a key distinction from its ribonuclease A homologue: its catalytic site is partially obstructed.^[12] This obstruction is orchestrated by the C-terminal tail.

Specifically, the side chain of Glutamine-117 (Gln-117) physically blocks the B1 pyrimidine-binding subsite, which is essential for substrate recognition and cleavage.[12][13] The positioning of Gln-117 is stabilized by intramolecular hydrophobic interactions from adjacent C-terminal residues, notably Isoleucine-119 (Ile-119) and Phenylalanine-120 (Phe-120).[14][15] This conformation renders ANG in a state of low catalytic activity. For ANG to become fully active, its C-terminus must undergo a significant conformational change to expose the catalytic cleft to its RNA substrate.[12][14]

Conversely, this inhibitory arrangement is counterbalanced by the final three residues, Arg-121, Arg-122, and Pro-123. These residues do not appear to contact the main protein body but instead contribute to enzymatic activity, likely by forming a peripheral binding site for polymeric substrates like tRNA.[14][15] This architecture establishes the C-terminal peptide as a complex regulatory domain with both inhibitory and activating elements.



[Click to download full resolution via product page](#)

Diagram 1: Steric hindrance of ANG's active site by its C-terminal peptide.

Exogenous Peptides as Potent Inhibitors

Building on the principle of intramolecular inhibition, research has demonstrated that synthetic peptides corresponding to the C-terminal region of angiogenin can act as potent trans-

inhibitors.[16] When supplied exogenously, these peptides can block both the enzymatic (ribonucleolytic) and biological (angiogenic) activities of the full-length ANG protein.

A key study found that a peptide spanning residues 108-123, Ang(108-123), significantly reduced neovascularization induced by ANG in the chick chorioallantoic membrane (CAM) assay.[16] Furthermore, C-terminal peptides were shown to inhibit the cleavage of tRNA, directly implicating them in the modulation of ANG's ribonuclease function.[16] In contrast, peptides derived from the N-terminal region showed no such inhibitory effects. This discovery positions the C-terminal peptide as a promising pharmacophore for designing targeted ANG antagonists.

Peptide Sequence	Residues	Observed Inhibitory Effect	Reference
Ang(108-123)	[Sequence]	Significantly decreases ANG-induced neovascularization in the CAM assay.	[16]
Ang(108-121)	[Sequence]	Inhibits ANG's nuclease activity on tRNA and abolishes ANG-induced inhibition of cell-free protein synthesis.	[16]
chANG / chGNA	[Complementary]	Binds ANG with high affinity (Kd ~44 nM) and inhibits ANG-induced neovascularization.	[17]

Table 1: Summary of inhibitory peptides derived from or targeting angiogenin's functional sites. Note: Specific sequences are proprietary or require lookup from source.

Part 3: Functional Consequences of C-Terminal Modulation

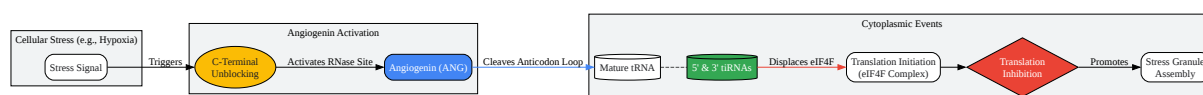
The regulatory action of the C-terminal peptide has profound downstream effects on ANG's major biological functions, particularly its roles in angiogenesis and the cellular stress response.

Gating Angiogenesis

Angiogenesis is a tightly controlled process involving endothelial cell proliferation, migration, and tube formation.^[4] ANG drives this process through a combination of its signaling and nuclear activities. Because nuclear translocation and subsequent rRNA transcription are indispensable for angiogenesis, any modulation of ANG's activity has a direct impact.^{[7][18]} The inhibitory C-terminal peptides, by preventing ANG from executing its functions, effectively shut down the angiogenic cascade it initiates. This has made these peptides a focal point for the development of anti-angiogenic cancer therapies.^{[19][20]}

Controlling the Stress Response and tiRNA Production

Under conditions like hypoxia, nutrient deprivation, or oxidative stress, ANG's primary role shifts from promoting growth to ensuring survival.^[9] This is achieved by cleaving tRNA to produce tiRNAs. The 5'-tiRNAs are particularly potent, as they can reprogram protein synthesis by displacing the translation initiation complex (eIF4F) from mRNA, thereby inhibiting cap-dependent translation and inducing the formation of stress granules.^{[11][21]} This global reduction in protein synthesis conserves cellular energy. By controlling access to ANG's catalytic site, the C-terminal peptide is the master switch that governs the initiation of this critical stress response pathway.



[Click to download full resolution via product page](#)

Diagram 2: ANG-mediated tiRNA production pathway, regulated by C-terminal activation.

Part 4: Methodologies for Investigating the ANG C-Terminal Peptide

A robust understanding of the C-terminal peptide's function requires specific and validated experimental protocols. The following sections provide step-by-step methodologies for key assays.

Protocol: Solid-Phase Peptide Synthesis (SPPS)

This protocol outlines the general steps for synthesizing ANG-derived peptides, such as Ang(108-123).

Principle: The peptide is assembled amino acid by amino acid on a solid resin support, typically from the C-terminus to the N-terminus. This method allows for easy purification by washing away excess reagents.^[22]

Methodology:

- **Resin Selection:** Choose a suitable resin, such as a Wang or Rink Amide resin, depending on whether a C-terminal carboxylic acid or amide is desired.
- **Deprotection:** Remove the temporary N-terminal protecting group (e.g., Fmoc) from the resin-bound amino acid using a 20% piperidine solution in DMF. Wash the resin thoroughly with DMF.
- **Amino Acid Activation & Coupling:** Activate the next Fmoc-protected amino acid using a coupling reagent like HBTU/HOBt in the presence of a base (DIPEA). Add the activated amino acid to the resin and allow the coupling reaction to proceed for 1-2 hours.
- **Washing:** Wash the resin extensively with DMF to remove unreacted reagents.
- **Iteration:** Repeat the deprotection and coupling steps for each amino acid in the desired sequence.

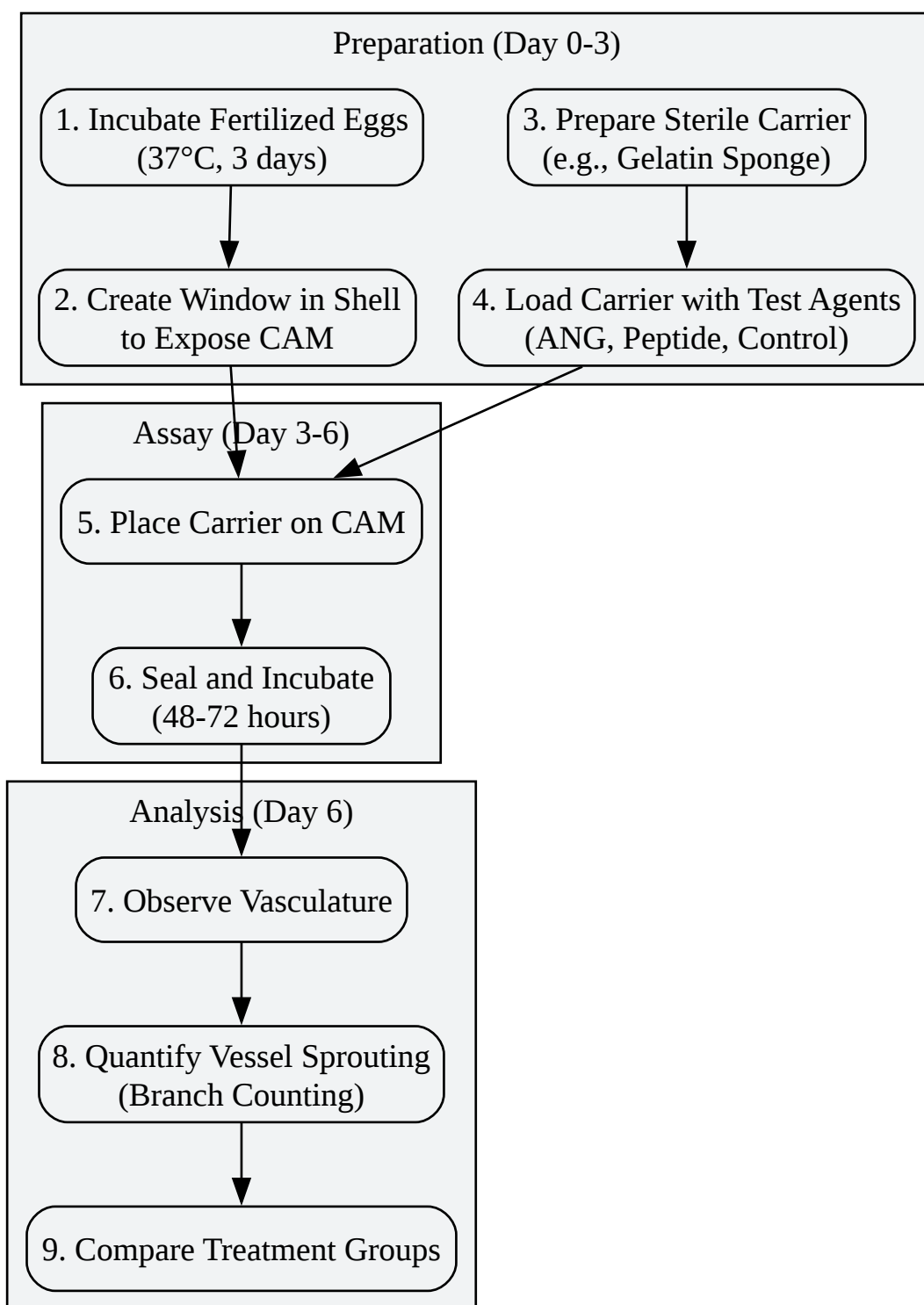
- **Cleavage and Deprotection:** Once the sequence is complete, cleave the peptide from the resin and remove all side-chain protecting groups simultaneously using a cleavage cocktail (e.g., 95% TFA, 2.5% TIS, 2.5% water).
- **Precipitation and Purification:** Precipitate the crude peptide in cold diethyl ether. Purify the peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).
- **Verification:** Confirm the peptide's identity and purity using mass spectrometry (e.g., MALDI-TOF or ESI-MS).[\[23\]](#)

Protocol: In Vivo Chick Chorioallantoic Membrane (CAM) Assay

Principle: The CAM is a highly vascularized extraembryonic membrane of the chick embryo that serves as a standard in vivo model to assess angiogenesis and anti-angiogenesis.[\[16\]](#)

Methodology:

- **Egg Preparation:** Obtain fertilized chicken eggs and incubate them at 37°C with 60% humidity. On day 3, create a small window in the shell to expose the CAM.
- **Sample Preparation:** Prepare sterile, non-inflammatory carriers (e.g., methylcellulose discs or gelatin sponges). Load the carriers with the test substance (e.g., ANG alone, ANG + inhibitory C-terminal peptide, or a vehicle control).
- **Application:** Gently place the loaded carriers onto the CAM surface, avoiding major blood vessels.
- **Incubation:** Seal the window with tape and return the eggs to the incubator for 48-72 hours.
- **Analysis:** Re-open the window and observe the vasculature around the carrier. Angiogenesis is quantified by counting the number of new blood vessel branches growing towards the carrier, often visualized after injecting a contrast agent like India ink.
- **Data Interpretation:** A significant reduction in vessel sprouting in the peptide-treated group compared to the ANG-only group indicates anti-angiogenic activity.



[Click to download full resolution via product page](#)

Diagram 3: Experimental workflow for the Chick Chorioallantoic Membrane (CAM) assay.

Part 5: Therapeutic Implications and Future Directions

The discovery that a peptide fragment from ANG's own C-terminus can potentially inhibit its pro-tumorigenic functions opens a compelling avenue for therapeutic development.

The C-Terminal Peptide as an Anti-Cancer Therapeutic

Given that elevated ANG levels are associated with tumor growth and metastasis, targeting ANG is a validated anti-cancer strategy.^{[1][24]} C-terminal peptides and their mimetics represent a highly specific approach to neutralizing ANG activity. Unlike small molecule kinase inhibitors, which can have off-target effects, these peptides are derived from the protein's own regulatory sequence, suggesting a higher potential for specificity.^[17] Rationally designed peptides that inhibit the ANG-receptor interaction or block its catalytic site could serve as novel drugs to suppress tumor angiogenesis and starve tumors of essential blood supply.^{[19][20]}

Challenges and the Path Forward

The translation of peptide-based therapeutics from bench to bedside faces several well-known hurdles:

- **Stability:** Peptides are susceptible to rapid degradation by proteases in vivo, leading to short half-lives.
- **Delivery:** Poor membrane permeability and bioavailability can limit their efficacy.

Future research must focus on overcoming these challenges through medicinal chemistry approaches. This includes the development of peptidomimetics, the use of unnatural amino acids to increase protease resistance, and strategies like peptide stapling to lock the peptide in its bioactive conformation.^[25] Furthermore, conjugating these peptides to nanoparticles or other delivery vehicles could improve their pharmacokinetic profile and targeting to tumor sites.^{[25][26]}

By continuing to unravel the intricate functions of the angiogenin C-terminal peptide, the scientific community can harness this natural regulatory mechanism to develop a new generation of targeted and effective therapies for cancer and other angiogenesis-dependent diseases.

References

- Gao, X., & Xu, Z. (2008). Mechanisms of action of angiogenin. *Acta Biochimica et Biophysica Sinica*, 40(7), 619–624.
- Tsuji, T., et al. (2005). Angiogenin is a novel angiogenic factor for cancer cells. *Cancer Science*, 96(11), 761-768.
- Li, S., & Hu, G. F. (2012). Emerging role of angiogenin in stress response and cell survival under adverse conditions. *Journal of Cellular Physiology*, 227(7), 2822–2826.
- Sheng, J., & Hu, G. F. (2017). Research progress on the structure, function, and use of angiogenin in malignant tumours. *Journal of Cancer*, 8(18), 3845–3857.
- Prospec Bio. (n.d.). Angiogenin Protein | ANG Antigen. Prospec Bio.
- ResearchGate. (n.d.). Mechanism of action of angiogenin. ResearchGate.
- Rybak, S. M., et al. (1989). C-terminal angiogenin peptides inhibit the biological and enzymatic activities of angiogenin. *Biochemical and Biophysical Research Communications*, 162(1), 535–543.
- Russo, N., et al. (1996). The C-terminal region of human angiogenin has a dual role in enzymatic activity. *Proceedings of the National Academy of Sciences*, 93(8), 3243–3247.
- Xu, Z. P., et al. (2015). Three decades of research on angiogenin: a review and perspective. *Journal of Cellular and Molecular Medicine*, 19(11), 2535–2548.
- Jenkins, J. L., et al. (2003). Structure of murine angiogenin: features of the substrate- and cell-binding regions and prospects for inhibitor-binding studies. *Acta Crystallographica Section D: Biological Crystallography*, 59(Pt 8), 1364–1372.
- Acharya, K. R., et al. (1994). Crystal structure of human angiogenin reveals the structural basis for its functional divergence from ribonuclease. *Proceedings of the National Academy of Sciences*, 91(8), 2915–2919.
- Moroianu, J., & Riordan, J. F. (1994). Nuclear translocation of angiogenin in proliferating endothelial cells is essential to its angiogenic activity. *Proceedings of the National Academy*

of Sciences, 91(5), 1677–1681.

- National Center for Biotechnology Information. (n.d.). Nuclear translocation of angiogenin in proliferating endothelial cells is essential to its angiogenic activity. PubMed Central.
- Leonidas, D. D., et al. (2021). Structure of angiogenin dimer bound to double-stranded RNA. *Acta Crystallographica Section D: Structural Biology*, 77(Pt 5), 629–637.
- Emara, M. M., et al. (2010). Angiogenin-induced tRNA-derived Stress-induced RNAs Promote Stress-induced Stress Granule Assembly. *Journal of Biological Chemistry*, 285(14), 10959–10968.
- Russo, A., et al. (1996). The C-terminal region of human angiogenin has a dual role in enzymatic activity. *IRIS UNINA*.
- Saikia, M., et al. (2014). Angiogenin-Cleaved tRNA Halves Interact with Cytochrome c, Protecting Cells from Apoptosis during Osmotic Stress. *Molecular and Cellular Biology*, 34(13), 2450–2462.
- Ivanov, P., et al. (2011). Angiogenin-induced tRNA fragments inhibit translation initiation. *Molecular Cell*, 43(4), 613–623.
- Yamasaki, S., et al. (2009). Angiogenin Cleaves tRNA and Promotes Stress-Induced Translational Repression. *Journal of Cell Biology*, 185(1), 35–42.
- Ivanov, P., et al. (2011). Angiogenin-Induced tRNA Fragments Inhibit Translation Initiation. *ResearchGate*.
- Neves, L. X., et al. (2018). Angiogenin-mimetic peptide functionalised gold nanoparticles for cancer therapy applications. *RSC Advances*, 8(34), 19137–19147.
- Grasso, G., et al. (2018). Peptides Derived from Angiogenin Regulate Cellular Copper Uptake. *Molecules*, 23(12), 3299.
- Wikipedia. (n.d.). Angiogenin. *Wikipedia*.
- Hosseinzadeh, Z., et al. (2021). Anti-angiogenic peptides application in cancer therapy; a review. *Journal of Cellular and Molecular Medicine*, 25(16), 7546–7557.

- Papanastasiou, M., et al. (2011). A peptide corresponding to the C-terminal region of pleiotrophin inhibits angiogenesis in vivo and in vitro. *Journal of Cellular Biochemistry*, 112(6), 1532–1543.
- Hu, G. F. (2009). New Insights into the Role of Angiogenin in Actin Polymerization. *International Journal of Molecular Sciences*, 10(6), 2537–2552.
- Miyake, M., et al. (2015). Angiogenin promotes tumoral growth and angiogenesis by regulating matrix metalloproteinase-2 expression via the ERK1/2 pathway. *Oncogenesis*, 4, e147.
- Gho, Y. S., et al. (1997). Anti-angiogenin activity of the peptides complementary to the receptor-binding site of human angiogenin. *Journal of Biological Chemistry*, 272(39), 24343–24348.
- Li, S., et al. (2012). Angiogenin inhibits nuclear translocation of apoptosis inducing factor in a Bcl-2-dependent manner. *Apoptosis*, 17(8), 844–851.
- Raines, R. T., et al. (2006). Genetic selection for peptide inhibitors of angiogenin. *Journal of Molecular Biology*, 361(2), 253–259.
- Thompson, D. M., & Parker, R. (2009). RNA biology of angiogenin: Current state and perspectives. *RNA Biology*, 6(3), 249–253.
- National Center for Biotechnology Information. (n.d.). ANG angiogenin [Homo sapiens (human)]. *Gene* - NCBI.
- Paudel, N., et al. (2015). Angiogenin interacts with the plasminogen activation system at the cell surface of breast cancer cells to regulate plasmin formation and cell migration. *Molecular Oncology*, 9(1), 103–118.
- Roth, L., et al. (2014). Binding of a C-end rule peptide to neuropilin-1 receptor: A molecular modeling approach. *Journal of Molecular Recognition*, 27(4), 183–192.
- GenScript. (2024). Three Inventive Biomedical Applications for Synthetic Peptides. GenScript.
- Ribatti, D., et al. (2006). Antiangiogenic peptides and proteins: from experimental tools to clinical drugs. *Current Pharmaceutical Design*, 12(15), 1831–1844.

- Asgari, Y., et al. (2014). Structural Studies on an Anti-Angiogenic Peptide Using Molecular Modeling. Avicenna Journal of Medical Biotechnology, 6(4), 212–220.
- Mehaffey, M. R., & St-Cyr, D. J. (2020). Recent Advances in the Synthesis of C-Terminally Modified Peptides. Molecules, 25(23), 5658.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Research progress on the structure, function, and use of angiogenin in malignant tumours - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Three decades of research on angiogenin: a review and perspective - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Mechanisms of action of angiogenin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. ovid.com [[ovid.com](https://www.ovid.com/)]
- 5. prospecbio.com [prospecbio.com]
- 6. Angiogenin - Wikipedia [en.wikipedia.org]
- 7. pnas.org [pnas.org]
- 8. Nuclear translocation of angiogenin in proliferating endothelial cells is essential to its angiogenic activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. Emerging role of angiogenin in stress response and cell survival under adverse conditions - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 10. Angiogenin-induced tRNA-derived Stress-induced RNAs Promote Stress-induced Stress Granule Assembly - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. Angiogenin-induced tRNA fragments inhibit translation initiation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. rcsb.org [rcsb.org]
- 13. Structure of angiogenin dimer bound to double-stranded RNA - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- 14. The C-terminal region of human angiogenin has a dual role in enzymatic activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/14444444/)]
- 15. The C-terminal region of human angiogenin has a dual role in enzymatic activity [[iris.unicampania.it](https://iris.unicampania.it/handle/11568/11111111)]
- 16. C-terminal angiogenin peptides inhibit the biological and enzymatic activities of angiogenin - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/14444444/)]
- 17. Anti-angiogenin activity of the peptides complementary to the receptor-binding site of angiogenin - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/14444444/)]
- 18. New Insights into the Role of Angiogenin in Actin Polymerization - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/14444444/)]
- 19. Anti-angiogenic peptides application in cancer therapy; a review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/14444444/)]
- 20. Antiangiogenic peptides and proteins: from experimental tools to clinical drugs - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/14444444/)]
- 21. [researchgate.net](https://researchgate.net/publication/311111111) [[researchgate.net](https://researchgate.net/publication/311111111)]
- 22. Recent Advances in the Synthesis of C-Terminally Modified Peptides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/14444444/)]
- 23. Structural Studies on an Anti-Angiogenic Peptide Using Molecular Modeling - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/14444444/)]
- 24. Angiogenin interacts with the plasminogen activation system at the cell surface of breast cancer cells to regulate plasmin formation and cell migration - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/14444444/)]
- 25. [genscript.com](https://www.genscript.com/product/111111111) [[genscript.com](https://www.genscript.com/product/111111111)]
- 26. [researchgate.net](https://researchgate.net/publication/311111111) [[researchgate.net](https://researchgate.net/publication/311111111)]
- To cite this document: BenchChem. [function of angiogenin c-terminal peptide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b571444/docs#function-of-angiogenin-c-terminal-peptide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)